

Technical Guide: Physicochemical Characterization of Solvent Yellow 98

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Compound of Interest

Compound Name: Solvent Yellow 98

Cat. No.: B076899

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Audience: Researchers, Scientists, and Drug Development Professionals

Introduction

Solvent Yellow 98 is a fluorescent dye characterized by its vibrant yellow-orange hue and solubility in organic solvents.^[1] Its high heat resistance and good light fastness make it suitable for a variety of industrial applications, including the coloring of plastics and in the formulation of fluorescent inks.^{[2][3][4]} This guide provides a detailed overview of its core physicochemical properties, with a specific focus on its molecular weight and the experimental procedures for its determination.

Physicochemical Properties

A summary of the key quantitative data for **Solvent Yellow 98** is presented below. This information is crucial for its application in materials science and for quality control purposes.

Property	Value	References
Molecular Weight	555.81 g/mol	[5][6][7][8]
Molecular Formula	C ₃₆ H ₄₅ NO ₂ S	[1][5][6][8]
CAS Number	12671-74-8, 27870-92-4	[4][5][9]
Appearance	Yellow-orange powder	[1][9]
Melting Point	267 °C	[4]
Heat Resistance (in PS)	300 °C	[4]
Density	0.64 g/cm ³	[4]
Chemical Name	2-Octadecyl-1H-thioxantheno[2,1,9-def]isoquinoline-1,3(2H)-dione	[6][10]

Experimental Protocol: Molecular Weight Determination by Mass Spectrometry

The accurate determination of molecular weight is fundamental for the characterization of chemical compounds. Mass spectrometry (MS) is a highly precise technique for this purpose, identifying molecules based on their mass-to-charge ratio (m/z).[11] The following protocol outlines a general procedure for determining the molecular weight of **Solvent Yellow 98** using High-Resolution Mass Spectrometry (HRMS) with an Electrospray Ionization (ESI) source.

Objective: To determine the precise molecular weight of a **Solvent Yellow 98** sample.

Materials and Reagents:

- **Solvent Yellow 98** sample
- HPLC-grade methanol or a suitable organic solvent in which the dye is soluble (e.g., dichloromethane)[4]
- Calibrant solution for the mass spectrometer (e.g., sodium trifluoroacetate)

- Microsyringes and vials
- High-Resolution Mass Spectrometer with ESI source

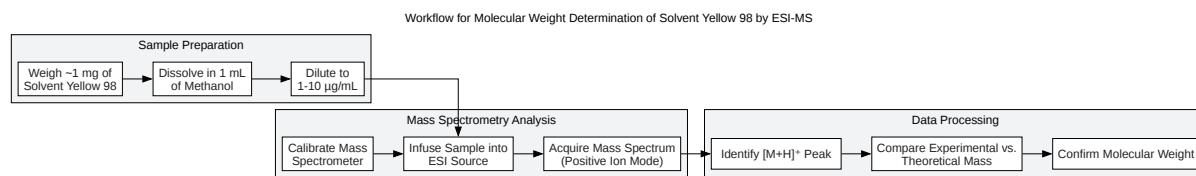
Procedure:

- Sample Preparation:
 - Accurately weigh a small amount of the **Solvent Yellow 98** sample (approximately 1 mg).
 - Dissolve the sample in 1 mL of HPLC-grade methanol to create a stock solution of 1 mg/mL.
 - Perform a serial dilution of the stock solution with the same solvent to achieve a final concentration suitable for ESI-MS analysis (typically in the range of 1-10 μ g/mL).
- Instrument Calibration:
 - Calibrate the mass spectrometer according to the manufacturer's instructions using a standard calibrant solution. This ensures high mass accuracy for the measurement.
- Sample Infusion and Ionization:
 - Introduce the diluted **Solvent Yellow 98** solution into the ESI source via direct infusion using a syringe pump at a constant flow rate (e.g., 5-10 μ L/min).
 - The sample is nebulized and ionized in the ESI source, generating protonated molecules $[M+H]^+$.
- Mass Analysis:
 - Acquire the mass spectrum in positive ion mode over a relevant m/z range (e.g., m/z 100-1000).
 - The high-resolution analyzer (such as a Time-of-Flight or Orbitrap) will separate the ions based on their m/z ratio.
- Data Processing and Interpretation:

- Process the acquired spectrum to identify the peak corresponding to the protonated molecule of **Solvent Yellow 98**.
- Given the molecular formula $C_{36}H_{45}NO_2S$, the expected monoisotopic mass is approximately 555.3171 g/mol. The instrument should detect an ion at an m/z value corresponding to this mass plus the mass of a proton.
- Compare the experimentally measured m/z value with the theoretically calculated value to confirm the identity and determine the molecular weight with high precision.

Visualizations

The following diagrams illustrate key workflows relevant to the characterization of **Solvent Yellow 98**.



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Caption: Experimental workflow for determining the molecular weight of **Solvent Yellow 98**.

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